

Personal protective equipment for handling m-CPBG hydrochloride

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Compound of Interest

Compound Name: *m*-CPBG hydrochloride

Cat. No.: B109686

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Essential Safety and Handling Guide for m-CPBG Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **m-CPBG hydrochloride** (CAS No. 2113-05-5). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

m-CPBG hydrochloride is classified with the following hazards:

- Causes skin irritation.^{[1][2]}
- Causes serious eye irritation.^{[1][2]}
- May cause respiratory irritation.^{[1][2]}

The following personal protective equipment is mandatory when handling **m-CPBG hydrochloride**.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use.
Eye Protection	Safety Glasses/Goggles	Chemical safety goggles or a face shield are required.
Skin and Body Protection	Lab Coat/Gown	A standard laboratory coat should be worn. For larger quantities or when there is a risk of splashing, a chemically resistant gown is recommended.
Respiratory Protection	Respirator	A NIOSH-approved N95 dust mask or higher is required when handling the solid compound to avoid inhalation of dust particles.

Safe Handling and Operational Plan

2.1. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.

2.2. Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by clearing it of any unnecessary items and ensuring spill control materials are readily available.
- Weighing (Solid Form):
 - Perform weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.

- Use anti-static weighing paper or a container.
- Handle the compound gently to avoid creating airborne dust.
- Solution Preparation:
 - Add the solid **m-CPBG hydrochloride** to the solvent slowly.
 - If sonication is required for dissolution, ensure the container is securely capped.[\[3\]](#)
 - For aqueous stock solutions, it is recommended to filter and sterilize with a 0.22 μm filter before use.[\[4\]](#)
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling is complete.
 - Clean and decontaminate all work surfaces and equipment.

2.3. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

3.1. Storage

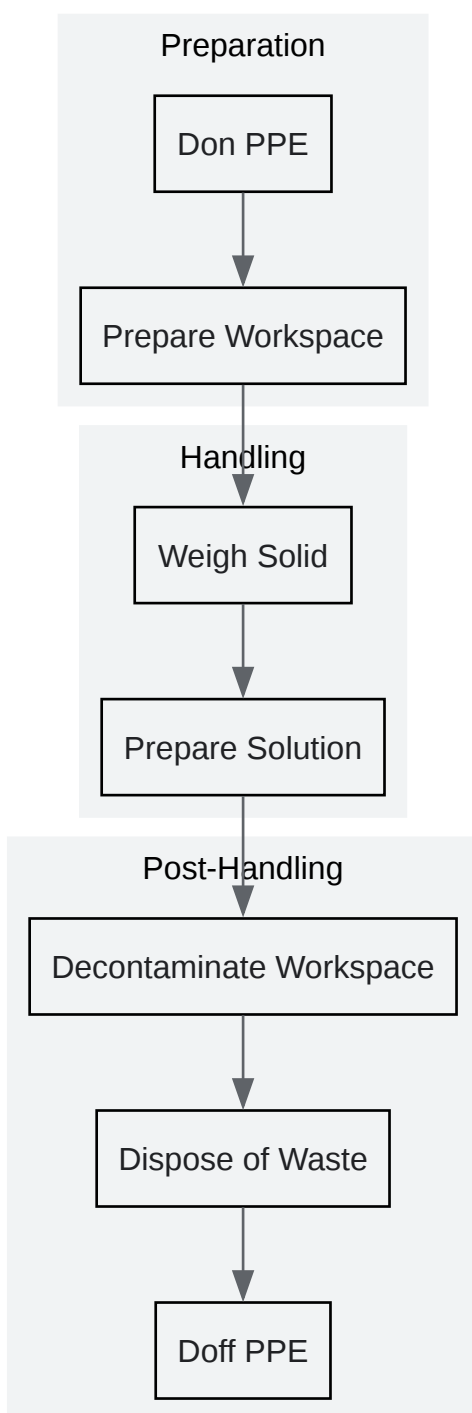
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage for the solid is at 4°C under nitrogen and away from moisture.^[3]
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.^{[3][4]}

3.2. Disposal Plan

- Dispose of **m-CPBG hydrochloride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Waste should be placed in a clearly labeled, sealed container.
- Contact your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal procedures.

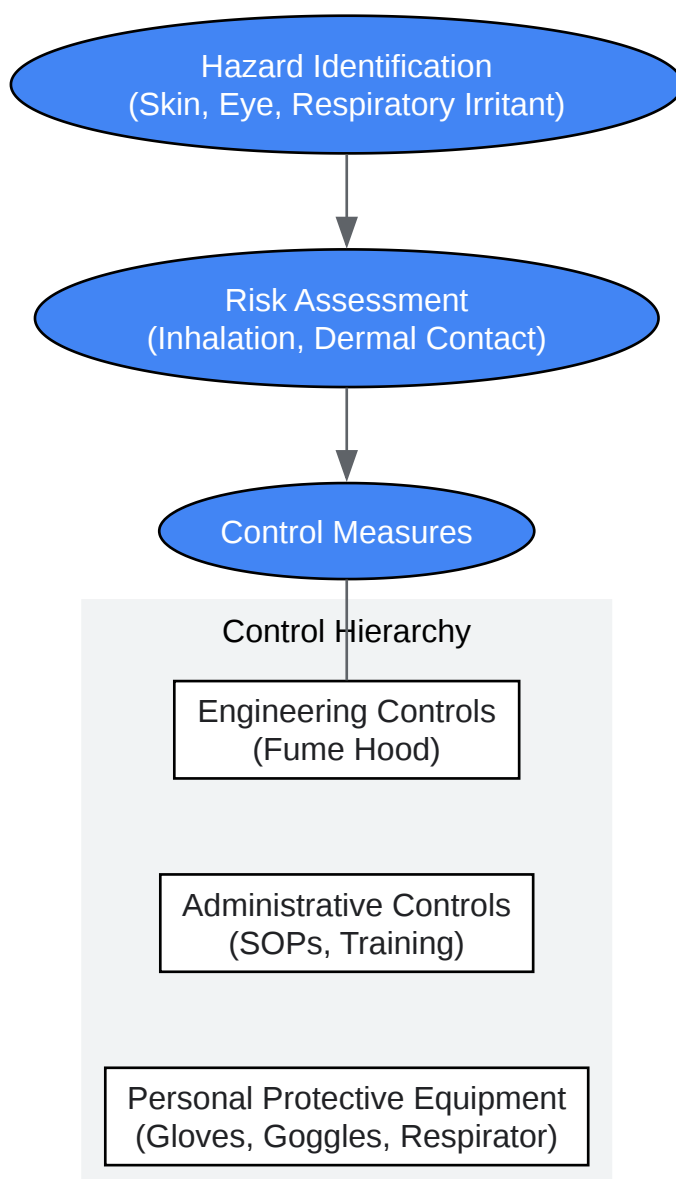
Experimental Workflow and Safety Logic

The following diagrams illustrate the recommended workflow for handling **m-CPBG hydrochloride** and the logical approach to ensuring safety.



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Caption: Experimental workflow for handling **m-CPBG hydrochloride**.



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Caption: Logical relationship for laboratory safety management.

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